

Preparation of Zimelidine Stock Solutions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Selmid
CAS No.:	70985-43-2
Cat. No.:	B12806127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zimelidine was one of the first selective serotonin reuptake inhibitors (SSRIs) to be marketed for the treatment of depression.[1] Developed in the late 1970s and early 1980s, it represented a significant advancement in psychopharmacology by offering a more targeted mechanism of action compared to older classes of antidepressants.[2] Although later withdrawn from the market due to rare neurological side effects, Zimelidine remains a valuable tool in research settings for studying the serotonergic system and as a reference compound in drug discovery programs.[3]

These application notes provide detailed protocols for the preparation of Zimelidine stock solutions, essential for ensuring accurate and reproducible results in preclinical and in vitro studies. The information is intended for researchers, scientists, and drug development professionals working in pharmacology, neuroscience, and related fields.

Data Presentation: Physicochemical and Solubility Data

Proper preparation of a stock solution begins with a thorough understanding of the compound's physical and chemical properties. The following table summarizes key quantitative data for Zimelidine.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₇ BrN ₂	[4]
Molecular Weight	317.23 g/mol	[4]
CAS Number	56775-88-3	[4]
Solubility in DMSO	125 mg/mL	[5][6]
Solubility in Ethanol	~4.5 mg/mL (0.45 g/100mL)	[7]
Solubility in Water	190 mg/L (0.19 mg/mL) at 25 °C (estimated)	[8]

Experimental Protocols

This section provides a detailed methodology for preparing a high-concentration stock solution of Zimelidine in Dimethyl Sulfoxide (DMSO), the recommended solvent due to its high solubility. A protocol for an ethanol-based stock solution is also included for applications where DMSO may not be suitable.

Protocol 1: Preparation of a 100 mM Zimelidine Stock Solution in DMSO

Materials:

- Zimelidine powder
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: In a chemical fume hood, ensure all materials are clean and sterile. Label a sterile amber microcentrifuge tube with the compound name, concentration, date, and your initials.
- Weighing Zimelidine: Tare the labeled tube on the analytical balance. Carefully weigh out 3.17 mg of Zimelidine powder directly into the tube. Record the exact weight.
- Solvent Addition: Based on the recorded weight, calculate the precise volume of DMSO needed to achieve a 100 mM concentration using the following formula:

$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Weight of Zimelidine (mg)} / 317.23 \text{ (g/mol)}) * (1 / 0.1 \text{ (mol/L)}) * 1,000,000 \text{ } (\mu\text{L/L})$$

For 3.17 mg of Zimelidine, this would be 100 μL of DMSO.

- Dissolution: Add the calculated volume of DMSO to the tube containing the Zimelidine powder.
- Mixing: Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure no particulates are present. If necessary, sonicate the tube for 5-10 minutes in a water bath to aid dissolution.[5]
- Storage: Store the 100 mM Zimelidine stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[6] Aliquoting the stock solution into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 10 mM Zimelidine Stock Solution in Ethanol

Materials:

- Zimelidine powder
- Ethanol (EtOH), 200 proof (absolute), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: In a chemical fume hood, prepare and label a sterile amber microcentrifuge tube as described in Protocol 1.
- Weighing Zimelidine: Tare the labeled tube and carefully weigh out 3.17 mg of Zimelidine powder. Record the exact weight.
- Solvent Addition: Calculate the volume of ethanol required for a 10 mM solution:

$$\text{Volume of Ethanol } (\mu\text{L}) = (\text{Weight of Zimelidine (mg)} / 317.23 \text{ (g/mol)}) * (1 / 0.01 \text{ (mol/L)}) * 1,000,000 \text{ } (\mu\text{L/L})$$

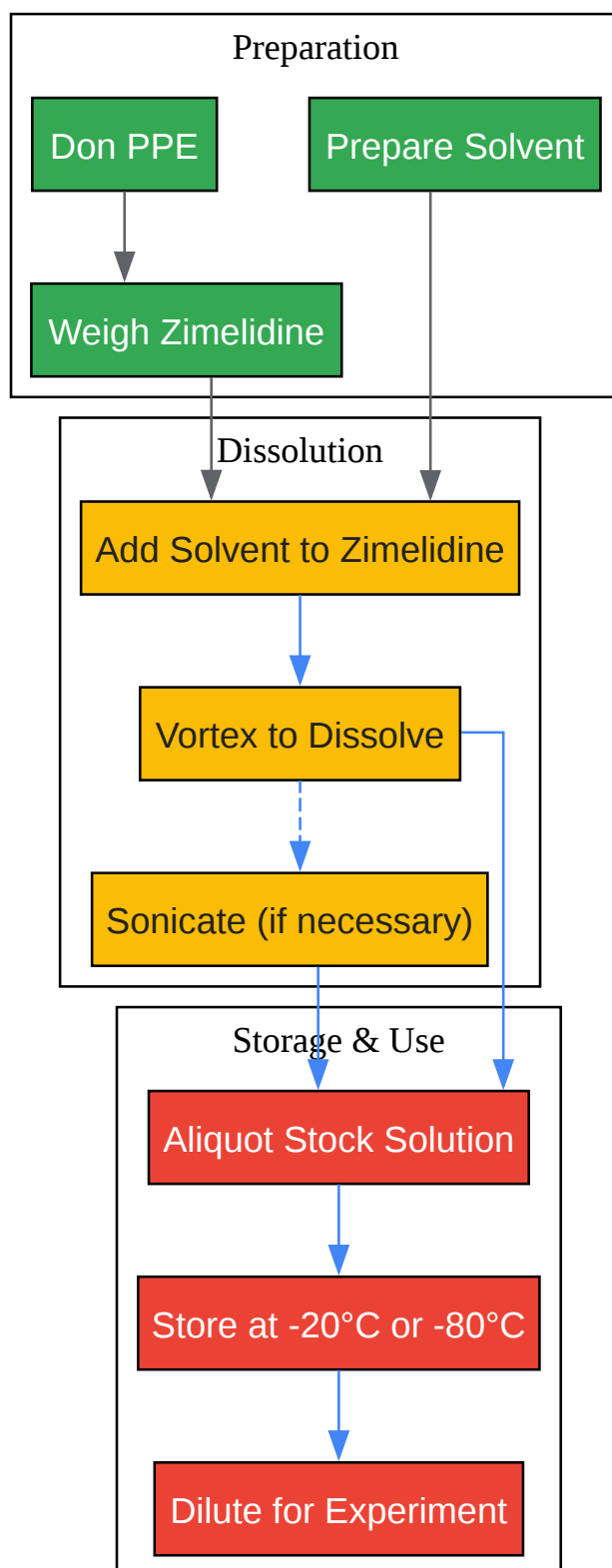
For 3.17 mg of Zimelidine, this would be 1000 μL (1 mL) of ethanol.

- Dissolution: Add the calculated volume of ethanol to the Zimelidine powder.
- Mixing: Cap the tube securely and vortex thoroughly for 2-3 minutes. Given the lower solubility in ethanol, ensure complete dissolution by visual inspection.

- Storage: Store the 10 mM Zimelidine stock solution at -20°C. Due to the volatile nature of ethanol, ensure the vial is tightly sealed.

Mandatory Visualizations

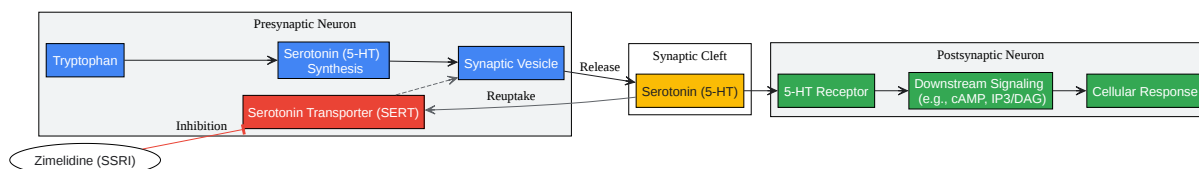
Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing Zimelidine stock solution.

Signaling Pathway of Selective Serotonin Reuptake Inhibitors (SSRIs)



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Zimelidine as an SSRI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zimelidine - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. The 5-Hydroxytryptamine signaling map: an overview of serotonin-serotonin receptor mediated signaling network - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective Serotonin Reuptake Inhibitors (SSRI) Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. pill.bid - Solubility Table [pill.bid]

- [8. Buy Zimeldine | 56775-88-3 | >98% \[smolecule.com\]](#)
- To cite this document: BenchChem. [Preparation of Zimeldine Stock Solutions: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12806127/docs#preparation-of-zimeldine-stock-solutions-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)